

3,7,16-Trihydroxystigmast-5-ene CAS number and chemical information

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3,7,16-Trihydroxystigmast-5-ene

Cat. No.: B15497890 Get Quote

An In-Depth Technical Guide to 3,7,16-Trihydroxystigmast-5-ene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological information available for **3,7,16-Trihydroxystigmast-5-ene**, a naturally occurring phytosterol. This document is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Information

3,7,16-Trihydroxystigmast-5-ene is a steroid derivative belonging to the stigmastane class.[1] [2][3][4][5] Its core structure is a tetracyclic hydrocarbon with hydroxyl groups at positions 3, 7, and 16, and a double bond between carbons 5 and 6.

Based on the common stereochemistry of related natural products, the most probable systematic IUPAC name is $(3\beta,7\alpha,16\beta)$ -Stigmast-5-en-3,7,16-triol. The corresponding SMILES string, representing the two-dimensional structure, is CC--INVALID-LINK---INVALID-LINK---CC--INVALID-LINK--[C@H]1CC[C@@]2(C)--INVALID-LINK--C4">C[C@H]3[C@H]2C=C4[C@@]3(C)CC--INVALID-LINK--C4">C@HC1O.

Table 1: Chemical Identifiers and Properties



| Property | Value | Source |
|---------------------|---|------------------------------------|
| CAS Number | 289056-24-2 | Internal Database |
| Molecular Formula | С29Н50О3 | Internal Database |
| Molecular Weight | 446.71 g/mol | Internal Database |
| Probable IUPAC Name | $(3\beta,7\alpha,16\beta)$ -Stigmast-5-en-3,7,16-triol | Inferred from related compounds |
| SMILES String | CCINVALID-LINK INVALID-LINKCCINVALID- LINK[C@H]1CC[C@@]2(C) INVALID-LINK C[C@H]3[C@H]2C=C4[C@@] 3(C)CCINVALID-LINK C4">C@HC1O | Inferred from related compounds |
| Natural Source | Walsura robusta | Internal Database |

Experimental Data

Detailed experimental data for **3,7,16-Trihydroxystigmast-5-ene** is not widely available in public databases. The information presented below is based on typical characteristics of similar phytosterols and will be updated as more specific data becomes available.

Table 2: Physicochemical Properties (Predicted)

| Property | Value |
|---------------|---|
| Melting Point | Not available |
| Boiling Point | Not available |
| Solubility | Soluble in methanol, ethanol, and other polar organic solvents; sparingly soluble in water. |
| Appearance | Likely a white or off-white crystalline solid. |



Table 3: Spectroscopic Data (Anticipated)

| Technique | Expected Features |
|----------------------------|---|
| ¹ H NMR | Signals corresponding to methyl groups, methylene and methine protons on the steroid backbone and side chain, olefinic proton at C-6, and protons attached to carbons bearing hydroxyl groups. |
| ¹³ C NMR | Approximately 29 distinct carbon signals, including those for the double bond at C-5 and C-6, and carbons attached to the hydroxyl groups. |
| Mass Spectrometry (MS) | A molecular ion peak corresponding to the molecular weight, along with fragmentation patterns characteristic of the stigmastane skeleton. |
| Infrared (IR) Spectroscopy | Broad absorption band in the region of 3200-3600 cm ⁻¹ due to the O-H stretching of the hydroxyl groups, and a peak around 1640-1680 cm ⁻¹ for the C=C stretching of the double bond. |

Biological Activity and Potential Applications

While specific biological studies on **3,7,16-Trihydroxystigmast-5-ene** are limited, phytosterols as a class are known to exhibit a range of biological activities. These compounds are of significant interest to the pharmaceutical and nutraceutical industries.

General Biological Activities of Phytosterols:

- Cholesterol-Lowering Effects: Phytosterols are well-documented for their ability to reduce the absorption of dietary cholesterol, thereby lowering serum LDL cholesterol levels.
- Anti-inflammatory Properties: Many phytosterols have demonstrated anti-inflammatory effects by modulating various inflammatory pathways.



- Anticancer Activity: Some phytosterols have been shown to inhibit the growth of various cancer cell lines through mechanisms such as apoptosis induction and cell cycle arrest.
- Antioxidant Effects: The antioxidant properties of phytosterols contribute to their protective effects against oxidative stress-related diseases.

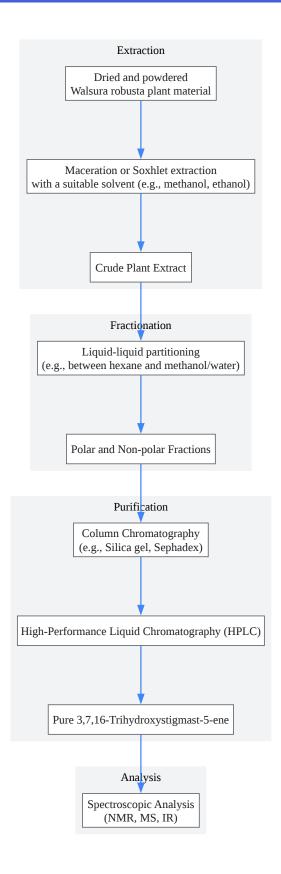
Further research is required to determine the specific biological activities and therapeutic potential of **3,7,16-Trihydroxystigmast-5-ene**.

Experimental Protocols

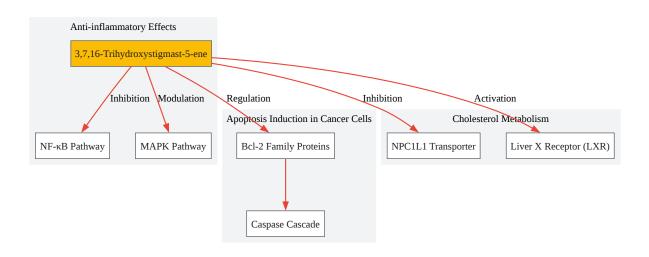
A detailed, peer-reviewed experimental protocol for the isolation of 3,7,16-

Trihydroxystigmast-5-ene is not currently available in the public domain. However, a general workflow for the isolation of phytosterols from a plant source like Walsura robusta can be outlined.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 7-Ketositosterol | C29H48O2 | CID 160608 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-[(Trimethylsilyl)oxy]stigmast-5-ene | C32H58OSi | CID 582434 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3beta-Hydroxystigmast-5-en-7-one | C29H48O2 | CID 91753723 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Stigmast-5-ene | C29H50 | CID 21771614 PubChem [pubchem.ncbi.nlm.nih.gov]



- 5. Stigmast-5-ene, 3beta-(trimethylsiloxy)-, (24S)- | C32H58OSi | CID 91714198 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3,7,16-Trihydroxystigmast-5-ene CAS number and chemical information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15497890#3-7-16-trihydroxystigmast-5-ene-cas-number-and-chemical-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com